Understanding the Fluorescence of Pigment Yellow 83: A Technical Guide

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Compound of Interest

Compound Name:	*SOLVENT YELLOW 83*
CAS No.:	*12239-75-7*
Cat. No.:	*B1172513*

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Introduction to Pigment Yellow 83 (C.I. 21108)

Pigment Yellow 83 (PY 83) is a high-performance organic pigment belonging to the diarylide class.[1] Chemically, it is identified as 2,2′-{[3,3′-Dichlorobiphenyl-4,4′-diyl]bis(azo)}bis[N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide], with the molecular formula $C_{36}H_{32}Cl_4N_6O_8$.[2] It is widely utilized in industries such as inks, coatings, and plastics for its vibrant reddish-yellow hue, excellent lightfastness, and resistance to solvents and migration.[2]

A key characteristic of Pigment Yellow 83 is its notable fluorescence, which involves the absorption of light and subsequent emission at a longer wavelength. This property is attributed to its extensive system of conjugated double bonds. X-ray crystallography studies have confirmed that the molecule exists in a nearly planar bis(keto-hydrazone) tautomeric form, a rigid structure that contributes to its fluorescence and overall stability.[1][3][4] This technical guide provides an in-depth exploration of the fluorescence of Pigment Yellow 83, including methodologies for its characterization and the factors that influence its emissive properties.

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Core Fluorescence Properties

The fluorescence of Pigment Yellow 83 originates from its rigid, planar molecular structure and extensive π-conjugated system. Upon absorption of photons, π-electrons are promoted to an excited singlet state. The subsequent relaxation of these electrons back to the ground state results in the emission of light. Due to energy loss through vibrational relaxation in the excited state, the emitted light has a lower energy and thus a longer wavelength than the absorbed light (a phenomenon known as Stokes shift).

Quantitative Photophysical Data

A comprehensive review of publicly available scientific literature and technical data sheets did not yield specific quantitative photophysical parameters for Pigment Yellow 83. The determination of these values requires direct experimental measurement.

Parameter	Symbol	Value	Unit
Molar Extinction Coefficient	ε	Data Not Available	$M^{-1}cm^{-1}$
Excitation Maximum	λ_{ex}	Data Not Available	nm
Emission Maximum	λ_{em}	Data Not Available	nm
Fluorescence Quantum Yield	Φ_F_	Data Not Available	-
Fluorescence Lifetime	τ_F_	Data Not Available	ns

Note: The absence of this data in the literature highlights an opportunity for further research to fully characterize the photophysical properties of this widely used pigment. The experimental protocols outlined in Section 3.0 provide a roadmap for obtaining these values.

Experimental Protocols for Fluorescence Characterization

The following protocols describe the methodologies for measuring the key fluorescence properties of Pigment Yellow 83.

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Sample Preparation for Spectroscopic Analysis

Due to the low solubility of Pigment Yellow 83, sample preparation is critical for accurate spectroscopic measurements.

- Solvent Selection: Choose a suitable organic solvent in which the pigment has at least minimal solubility and does not degrade. Dichloromethane or similar chlorinated solvents may be appropriate. Test a range of solvents to identify one that provides a stable, albeit low-concentration, solution.
- Stock Solution Preparation:
  - Accurately weigh a small amount of Pigment Yellow 83 powder.
  - Dissolve it in a known volume of the selected solvent to create a stock solution. The use of an ultrasonic bath may aid in dissolution.
  - Given its low solubility, the resulting solution will likely be unsaturated. The exact concentration may need to be determined via UV-Vis absorption spectroscopy if the molar extinction coefficient is known or determined.
- Serial Dilutions: Prepare a series of dilutions from the stock solution. For fluorescence quantum yield measurements, it is crucial to work with solutions where the absorbance at the excitation wavelength is below 0.1 to minimize inner filter effects.

Measurement of Excitation and Emission Spectra

This procedure determines the optimal wavelengths for excitation and the resulting emission profile.

- Instrumentation: Utilize a calibrated spectrofluorometer equipped with a high-intensity light source (e.g., Xenon arc lamp), excitation and emission monochromators, and a sensitive detector (e.g., photomultiplier tube).
- Excitation Spectrum Acquisition:
  - Set the emission monochromator to a wavelength in the expected emission range (e.g., start with 550 nm for a yellow pigment).

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- Scan the excitation monochromator across a range of wavelengths (e.g., 350 nm to 530 nm).
- The resulting spectrum will show the relative efficiency of different excitation wavelengths. The peak of this spectrum is the excitation maximum (λ_{ex}).

- Emission Spectrum Acquisition:
  - Set the excitation monochromator to the determined λ_{ex}.
  - Scan the emission monochromator over a range of longer wavelengths (e.g., from λ_{ex} + 10 nm to 700 nm).
  - The resulting spectrum is the fluorescence emission profile, and its peak corresponds to the emission maximum (λ_{em}).

Determination of Fluorescence Quantum Yield (Φ_F_)

The comparative method (Williams et al.) is the most common and reliable approach for determining Φ_F_. It involves comparing the fluorescence of the sample to that of a well-characterized standard with a known quantum yield.

- Standard Selection: Choose a fluorescence standard with an absorption profile that overlaps with that of Pigment Yellow 83. For a yellow pigment, standards like Rhodamine 6G (Φ_F_ ≈ 0.95 in ethanol) or Fluorescein (Φ_F_ ≈ 0.95 in 0.1 M NaOH) could be suitable, depending on the chosen solvent.

- Absorbance Measurement:
  - Using a UV-Vis spectrophotometer, measure the absorbance of the Pigment Yellow 83 solution and the standard solution at the chosen excitation wavelength (λ_{ex}).
  - Adjust the concentrations of both solutions until their absorbance values at λ_{ex} are identical and preferably below 0.1.

- Fluorescence Measurement:

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- Measure the fluorescence emission spectrum for both the Pigment Yellow 83 solution and the standard solution under identical experimental conditions (same λ_{ex}, slit widths, detector voltage).
- Integrate the area under the emission curve for both the sample (I_sample_) and the standard (I_std_).

- Calculation: The quantum yield of the sample (Φ_F(sample)_) is calculated using the following equation:

  $$\Phi_F(sample)_ = \Phi_F(std)_ \times (I_sample_ / I_std_) \times (\eta_sample_^2 / \eta_std_^2)$$

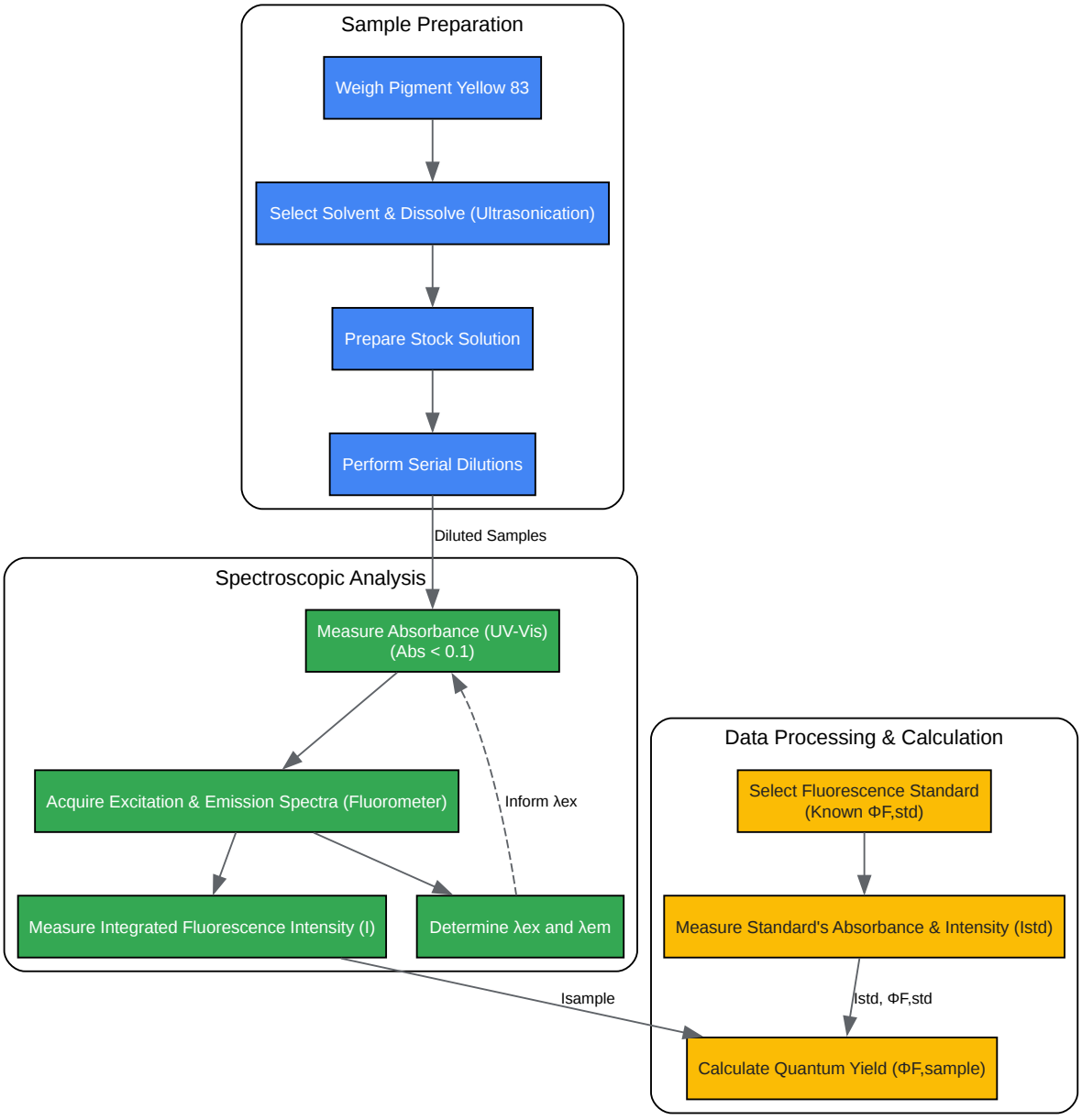
  Where:

  - Φ_F(std)_ is the quantum yield of the standard.
  - I is the integrated fluorescence intensity.
  - η is the refractive index of the solvent used for the sample and standard.

Visualizations: Workflows and Influencing Factors

The following diagrams illustrate the experimental workflow and the key relationships governing the fluorescence of Pigment Yellow 83.

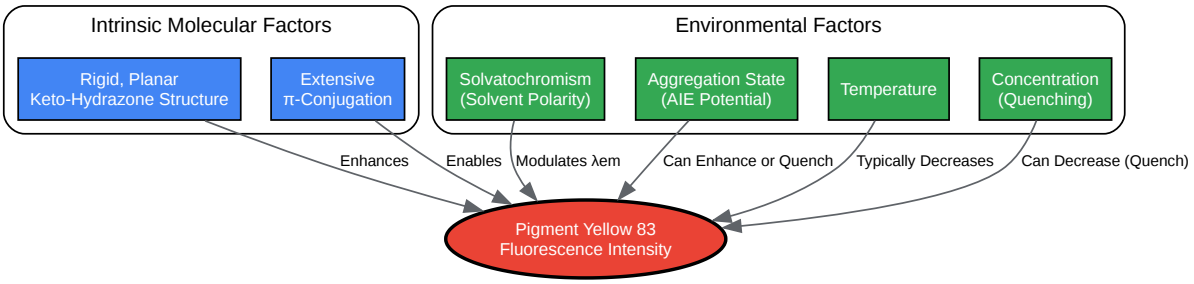
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Caption: Experimental workflow for the characterization of Pigment Yellow 83 fluorescence.

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